

# An In-depth Technical Guide to 2-Ethylhexyl Cyanoacetate: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *2-Ethylhexyl cyanoacetate*

Cat. No.: *B078674*

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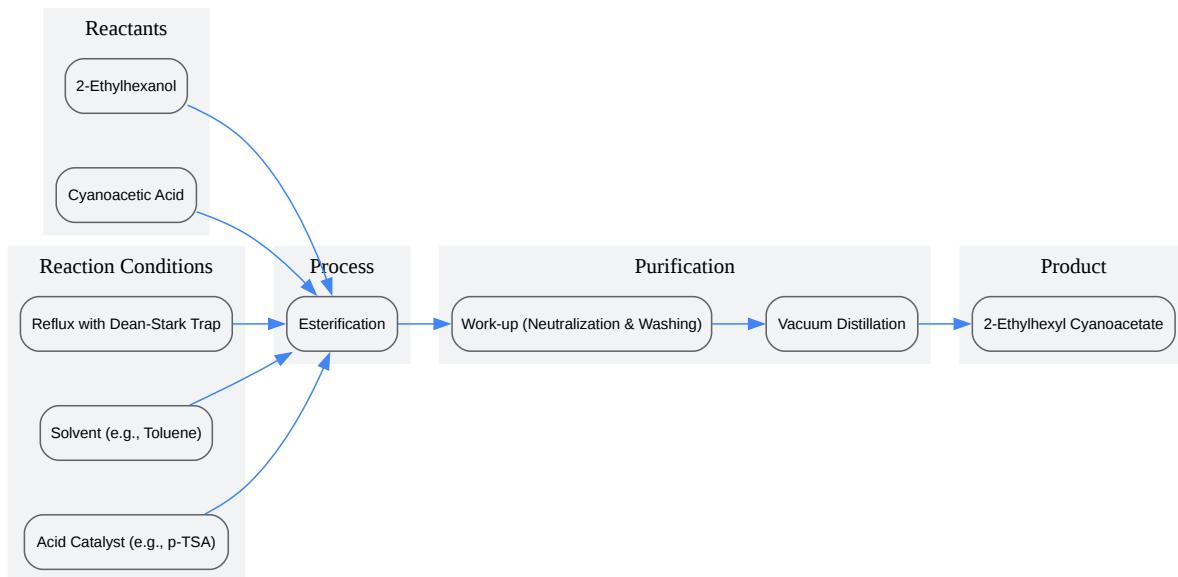
## Introduction

**2-Ethylhexyl cyanoacetate** is a versatile and highly valuable building block in organic synthesis.<sup>[1]</sup> This clear, colorless to light yellow liquid is characterized by a unique molecular architecture featuring a cyano group, an ester, and a branched alkyl chain. This combination of functional groups, particularly the activated methylene group situated between the electron-withdrawing cyano and carbonyl moieties, makes it a potent reagent for the formation of new carbon-carbon bonds.<sup>[1]</sup> Its 2-ethylhexyl chain imparts increased solubility in organic solvents and lower volatility compared to its shorter-chain analogs, which enhances its handling and reaction characteristics in various experimental settings.<sup>[1]</sup> This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and key applications of **2-ethylhexyl cyanoacetate**, with a focus on its utility in pharmaceutical and materials science research.

## Chemical Structure and Properties

**2-Ethylhexyl cyanoacetate** is an organic ester with the chemical formula C<sub>11</sub>H<sub>19</sub>NO<sub>2</sub>.<sup>[2]</sup> Its structure is characterized by a cyanoacetic acid backbone esterified with a 2-ethylhexyl alcohol.

Molecular Structure:



**Step 1: Enolate Formation**

2-Ethylhexyl Cyanoacetate

Base (e.g., Amine)

+ Base

Enolate (Carbanion)

**Step 2: Nucleophilic Attack**

Aldehyde/Ketone

Enolate

+ Aldehyde/Ketone

Tetrahedral Alkoxide Intermediate

**Step 3: Protonation**

Alkoxide Intermediate

+ H<sub>2</sub>O

β-Hydroxy Intermediate

**Step 4: Dehydration**

β-Hydroxy Intermediate

- H<sub>2</sub>O

α,β-Unsaturated Product

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## References

- 1. 2-Ethylhexyl cyanoacetate | High-Purity Reagent | RUO [benchchem.com]
- 2. 2-Ethylhexyl cyanoacetate | C11H19NO2 | CID 96359 - PubChem [pubchem.ncbi.nlm.nih.gov]
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